

# Hydroxy-PEG2-acid chemical properties and structure

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Compound Name: Hydroxy-PEG2-acid

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## An In-Depth Technical Guide to Hydroxy-PEG2-acid

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### Introduction

**Hydroxy-PEG2-acid**, also known by its IUPAC name 3-(2-(2-hydroxyethoxy)ethoxy)propanoic acid, is a heterobifunctional molecule featuring a discrete two-unit polyethylene glycol (PEG) spacer. This compound is equipped with a terminal hydroxyl (-OH) group and a carboxylic acid (-COOH) group, making it a valuable tool in bioconjugation, drug delivery, and the development of therapeutic constructs like Proteolysis Targeting Chimeras (PROTACs). The hydrophilic PEG linker enhances the aqueous solubility of conjugated molecules, a critical attribute for many pharmaceutical applications.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental considerations.

### Chemical Structure and Identification

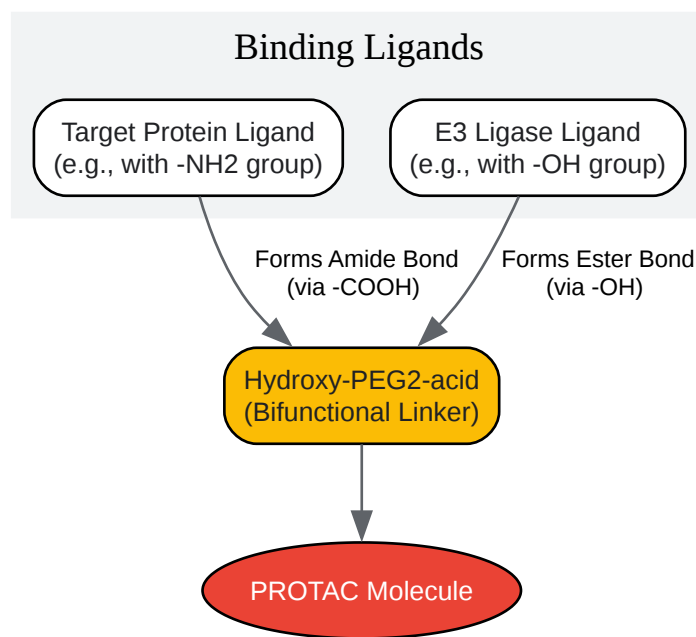
The molecular structure of **Hydroxy-PEG2-acid** consists of a short di-ethylene glycol backbone, providing flexibility and hydrophilicity. One terminus is functionalized with a primary alcohol, while the other is capped with a propanoic acid.

Chemical Structure:

Caption: General workflow for amide bond formation.

## PROTAC Synthesis Logical Diagram

This diagram shows the logical relationship of **Hydroxy-PEG2-acid** as a linker in the synthesis of a PROTAC molecule.



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Caption: Role of **Hydroxy-PEG2-acid** in PROTAC assembly.

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